

Best practices for preparing Methoxyacetic Acid stock solutions.

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Compound of Interest

Compound Name: Methoxyacetic Acid

Cat. No.: B166299

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Methoxyacetic Acid Technical Support Center

Welcome to the **Methoxyacetic Acid** (MAA) Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide best practices, troubleshooting guidance, and frequently asked questions for the preparation and use of **Methoxyacetic Acid** stock solutions in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Methoxyacetic Acid** and what are its primary research applications?

Methoxyacetic acid (MAA) is an organic compound and a metabolite of ethylene glycol monomethyl ether and certain phthalates.[1][2] In research, it is recognized as a histone deacetylase (HDAC) inhibitor.[2][3] This activity allows it to modulate gene expression, leading to its investigation as a potential anti-cancer agent by inducing cell cycle arrest and apoptosis (programmed cell death) in tumor cells.[1][2][3]

Q2: What are the key physical and chemical properties of **Methoxyacetic Acid**?

Methoxyacetic Acid is a clear, colorless, and viscous liquid with a pungent odor.[1] It is important to be aware of its properties for proper handling and storage. Key quantitative data are summarized in the table below.

Q3: What are the recommended solvents for preparing **Methoxyacetic Acid** stock solutions?

Methoxyacetic Acid is soluble in water, ethanol, and diethyl ether.[1] For research applications, particularly in cell culture, it is also soluble in Dimethyl Sulfoxide (DMSO).[3] The choice of solvent will depend on the specific requirements of your experiment and the compatibility with your biological system.

Q4: What are the recommended storage conditions for **Methoxyacetic Acid** stock solutions?

Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[4] For long-term storage, it is recommended to store solutions at -80°C, which can be stable for up to 6 months.[4] For shorter-term storage, -20°C is suitable for up to 1 month.[4]

Q5: What are the primary safety concerns when handling **Methoxyacetic Acid**?

Methoxyacetic Acid is a corrosive substance that can cause severe skin and eye burns.[5][6][7] It is also harmful if swallowed and can cause burns to the digestive and respiratory tracts.[5][6][7] Importantly, it is classified as a reproductive toxin that may impair fertility and cause harm to an unborn child.[5][6][7] Always handle **Methoxyacetic Acid** in a well-ventilated area, preferably a chemical fume hood, and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₃ H ₆ O ₃	[1]
Molecular Weight	90.08 g/mol	[1]
Appearance	Clear, colorless, viscous liquid	[1]
Melting Point	7-9 °C (45-48 °F)	[1]
Boiling Point	202-204 °C (396-399 °F)	[1]
Density	1.1768 g/cm ³	[1]
pKa	3.57	[1]
Solubility in Water	Soluble	[1]
Solubility in DMSO	≥ 80 mg/mL	[3]

Experimental Protocol: Preparation of a 100 mM Methoxyacetic Acid Stock Solution

This protocol provides a detailed methodology for preparing a 100 mM stock solution of **Methoxyacetic Acid** in DMSO for use in cell culture experiments.

Materials:

- **Methoxyacetic Acid** (liquid form)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Sterile, cryovials for aliquoting
- Personal Protective Equipment (PPE): lab coat, chemical-resistant gloves, safety goggles

Procedure:

- Safety Precautions: Perform all steps in a certified chemical fume hood. Ensure you are wearing appropriate PPE.
- Calculations:
 - The molecular weight of **Methoxyacetic Acid** is 90.08 g/mol .
 - The density of **Methoxyacetic Acid** is approximately 1.174 g/mL.
 - To prepare a 1 M stock solution, you would need 90.08 g in 1 L of solvent. This is equivalent to 90.08 mg in 1 mL.
 - To calculate the volume of liquid **Methoxyacetic Acid** needed for a 1 M solution: $\text{Volume (mL)} = \text{Mass (g)} / \text{Density (g/mL)}$.

- Volume for 1 M in 1 mL = $0.09008 \text{ g} / 1.174 \text{ g/mL} \approx 0.0767 \text{ mL}$ or 76.7 μL .
- For a 100 mM (0.1 M) stock solution, you will need one-tenth of this amount. For example, to make 10 mL of a 100 mM stock solution, you would need 76.7 μL of **Methoxyacetic Acid**.
- Preparation:
 - Add 9.923 mL of sterile, anhydrous DMSO to a sterile 15 mL conical tube.
 - Carefully add 76.7 μL of **Methoxyacetic Acid** to the DMSO.
 - Cap the tube tightly and vortex thoroughly for at least 30 seconds to ensure complete dissolution.
- Sterilization (Optional but Recommended for Cell Culture):
 - If the stock solution is to be used in cell culture, it should be sterilized. The recommended method is filtration through a 0.22 μm sterile syringe filter.
 - Attach the sterile filter to a new sterile syringe.
 - Draw the **Methoxyacetic Acid** solution into the syringe.
 - Carefully filter the solution into a new sterile conical tube.
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, sterile cryovials in volumes appropriate for your experiments (e.g., 100 μL or 500 μL).
 - Label each vial clearly with the name of the compound, concentration (100 mM), solvent (DMSO), date of preparation, and your initials.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[4\]](#)

Troubleshooting Guide

Q: My **Methoxyacetic Acid** solution appears cloudy or has a precipitate after dilution in aqueous media. What should I do?

A: This is a common issue when diluting a DMSO stock solution into an aqueous buffer or cell culture medium.

- Vortex/Sonicate: Gently vortex or sonicate the solution for a few minutes. This is often sufficient to redissolve the precipitate.
- Warm the solution: Briefly warming the solution to 37°C in a water bath can also help to dissolve the compound.
- Check concentration: Ensure that the final concentration in the aqueous medium does not exceed the solubility limit of **Methoxyacetic Acid** in that specific medium. You may need to prepare a more dilute stock solution.

Q: The pH of my final working solution is too low after adding the **Methoxyacetic Acid** stock. How can I adjust it?

A: **Methoxyacetic Acid** is an acidic compound.^[1]

- Use buffered media: Ensure you are diluting your stock solution in a well-buffered medium (e.g., PBS, DMEM with HEPES).
- pH adjustment: For some applications, you may need to adjust the pH of your final working solution. This can be done by adding a small amount of a sterile, dilute base such as sodium hydroxide (NaOH). Perform this adjustment carefully while monitoring the pH with a calibrated pH meter.

Q: I observe unexpected toxicity or off-target effects in my cell culture experiments. What could be the cause?

A:

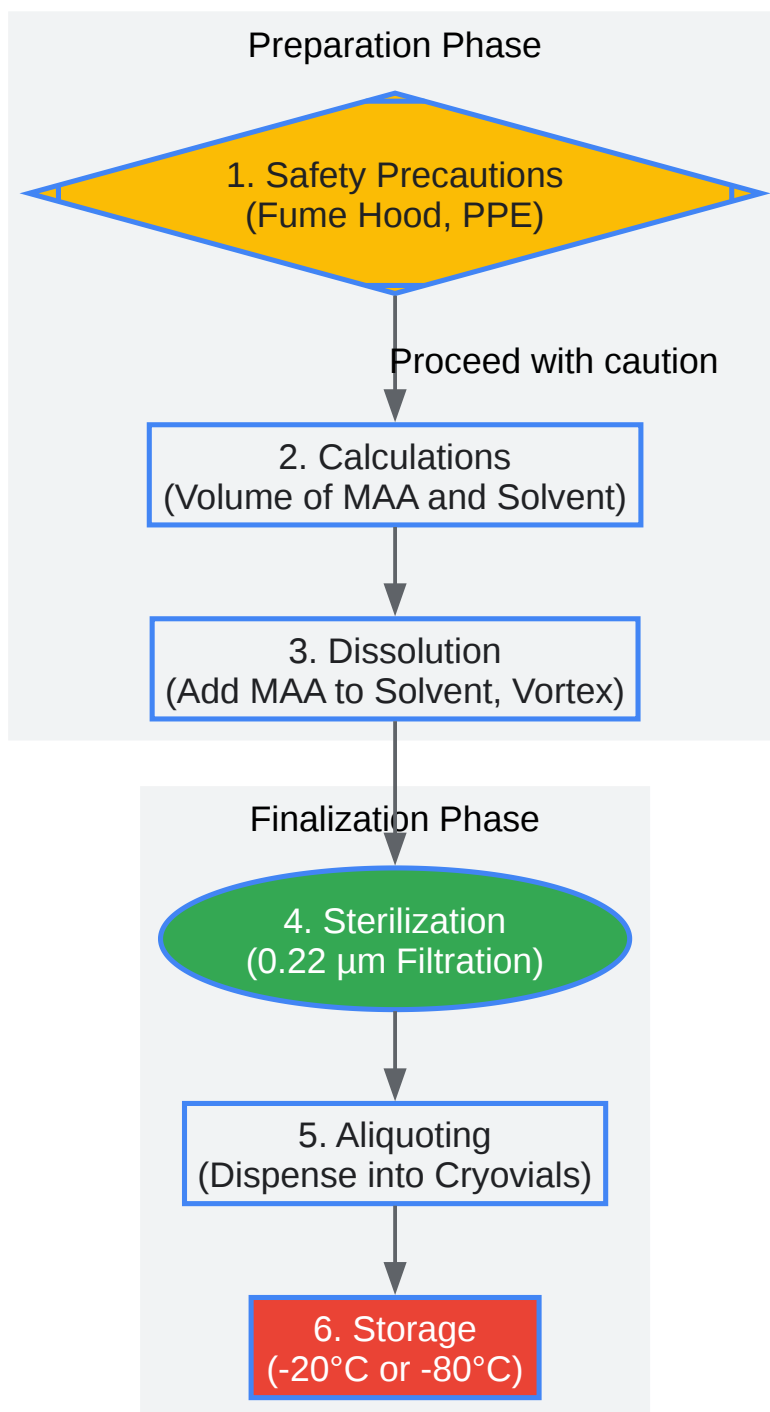
- Solvent toxicity: High concentrations of DMSO can be toxic to some cell lines. Ensure the final concentration of DMSO in your culture medium is low (typically <0.5%). Run a vehicle

control (medium with the same concentration of DMSO without **Methoxyacetic Acid**) to assess the effect of the solvent alone.

- Compound degradation: Ensure your stock solution has been stored correctly and is within its recommended shelf life. Improper storage can lead to degradation and loss of efficacy.
- Purity of the compound: Verify the purity of the **Methoxyacetic Acid** used. Impurities could contribute to unexpected biological effects.

Signaling Pathway and Workflow Diagrams

Below are diagrams illustrating the experimental workflow for preparing **Methoxyacetic Acid** stock solutions and the signaling pathways affected by its activity.



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Workflow for Preparing **Methoxyacetic Acid** Stock Solution.

Signaling Pathways Affected by **Methoxyacetic Acid**.**Need Custom Synthesis?**

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